Application Note: Synthesis, Metal Complexation, and Bio-Application of N-Hydroxyfuran-2-carboximidamide

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Compound of Interest

Compound Name:	*N-Hydroxyfuran-2-carboximidamide*
CAS No.:	*261734-99-0*
Cat. No.:	*B3255948*

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Abstract

This application note details the optimized protocol for synthesizing **N-Hydroxyfuran-2-carboximidamide** (also known as Furan-2-amidoxime) and its subsequent utilization as a chelating ligand for transition metals (Cu(II), Ni(II), Co(II)). Amidoximes are critical pharmacophores in drug discovery, serving as bioisosteres for carboxylic acids and exhibiting potent biological activities when complexed with metals. This guide provides step-by-step methodologies for ligand synthesis, metal complexation, structural characterization, and antimicrobial screening, grounded in field-proven coordination chemistry principles.

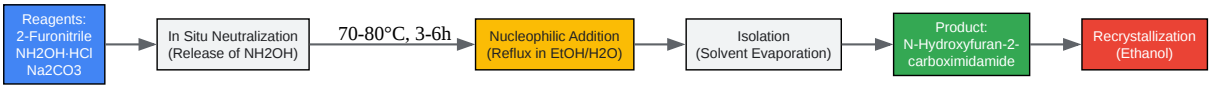
Part 1: Ligand Synthesis Strategy

The synthesis of **N-Hydroxyfuran-2-carboximidamide** relies on the nucleophilic addition of hydroxylamine to 2-furonitrile. This reaction is sensitive to pH; the hydroxylamine must be released from its hydrochloride salt in situ using a base (typically Na_2CO_3) to generate the free nucleophile without hydrolyzing the nitrile to a carboxylic acid.

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Reaction Mechanism & Workflow

The reaction proceeds via the attack of the nitrogen atom of hydroxylamine on the electrophilic carbon of the nitrile group. The furan ring remains stable under these mild basic conditions.



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Figure 1: Synthetic pathway for **N-Hydroxyfuran-2-carboximidamide** from 2-furonitrile.

Experimental Protocol

Materials:

- 2-Furonitrile (CAS: 617-90-3)[1]
- Hydroxylamine Hydrochloride ($NH_2OH \cdot HCl$)
- Sodium Carbonate (Na_2CO_3)
- Ethanol (Absolute)

Procedure:

- Preparation of Hydroxylamine: In a 250 mL round-bottom flask, dissolve $NH_2OH \cdot HCl$ (0.1 mol, 6.95 g) in 10 mL of distilled water.
- Neutralization: Slowly add a solution of Na_2CO_3 (0.05 mol, 5.3 g) dissolved in 20 mL water. Caution: CO_2 evolution will occur. Stir until effervescence ceases.
- Addition of Nitrile: Add 2-Furonitrile (0.1 mol, 9.3 g) dissolved in 50 mL of ethanol to the flask.
- Reflux: Heat the mixture to reflux (approx. 75-80°C) for 4–6 hours. Monitor reaction progress via TLC (Mobile phase: Ethyl Acetate/Hexane 1:1).

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- Work-up: Evaporate the solvent using a rotary evaporator. The residue will be a solid mass.
- Purification: Recrystallize the crude solid from hot ethanol. Filter and dry in a desiccator.
  - Expected Yield: 80–90%
  - Appearance: White to off-white crystalline solid.
  - Melting Point: 120–122°C [1].[2]

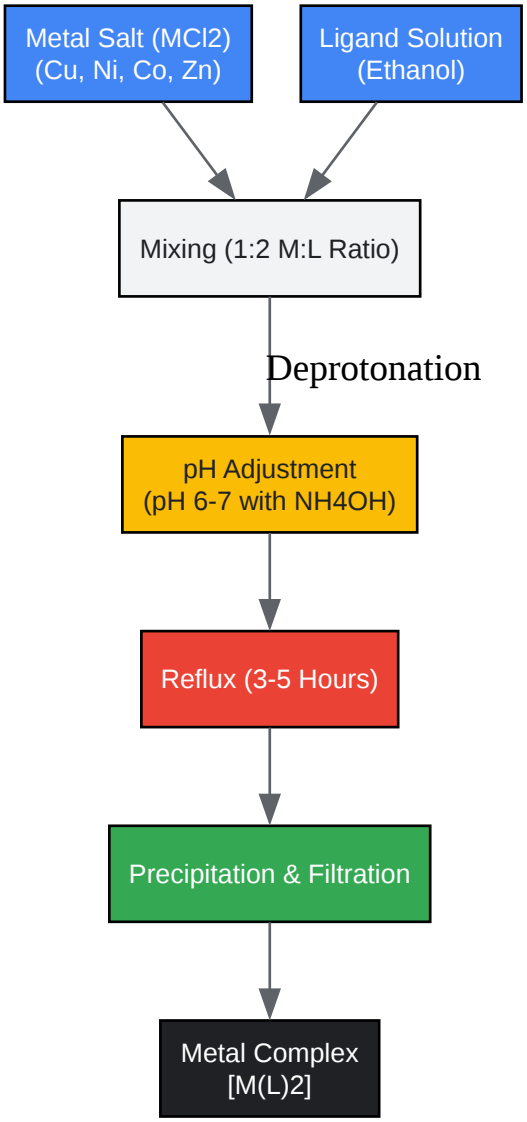
Part 2: Metal Complexation Protocol

The ligand acts as a bidentate (N, O) donor.[3] In the presence of transition metal ions (M^{2+}), the oxime group (-C=N-OH) deprotonates to form a neutral chelate. The furan oxygen typically does not coordinate due to steric constraints, leaving the coordination sphere open for solvent molecules or anion interactions, often resulting in octahedral geometries [2].

Coordination Logic

- Ligand Behavior: Acts as a mononegative, bidentate ligand (L^-).[4]
- Stoichiometry: Typically 1:2 (M:L) for divalent metals (Cu, Ni, Co, Zn).[4][5]
- Complex Formula: $[M(L)_2]$ or $[M(L)_2(H_2O)_2]$ depending on hydration.

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Figure 2: Workflow for the synthesis of Metal(II)-Amidoxime complexes.

Experimental Protocol (General M(II) Complex)

Materials:

- Synthesized Ligand (from Part 1)
- Metal Chloride or Acetate (e.g., $CuCl_2 \cdot 2H_2O$, $NiCl_2 \cdot 6H_2O$)
- Ethanol[1][2][5][6]

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- Ammonium Hydroxide (dilute) or Sodium Acetate (buffer)

Procedure:

- Ligand Solution: Dissolve 2 mmol of **N-Hydroxyfuran-2-carboximidamide** in 20 mL of hot ethanol.
- Metal Solution: Dissolve 1 mmol of the Metal(II) salt in 10 mL of hot ethanol (or methanol).
- Mixing: Add the metal solution dropwise to the ligand solution under continuous stirring.
- pH Adjustment (Critical): The complexation is favored in neutral to slightly basic conditions. Add dilute NH_4OH dropwise until the pH reaches 6–7. Note: Too high pH may precipitate metal hydroxides.
- Reflux: Reflux the mixture for 3–5 hours. A color change (e.g., Green for Cu, Blue/Green for Ni) indicates complex formation.
- Isolation: Cool the solution. The complex usually precipitates as a colored solid. If not, reduce volume by evaporation.
- Washing: Filter the precipitate and wash with cold ethanol and diethyl ether to remove unreacted ligand.
- Drying: Dry in a vacuum desiccator over $CaCl_2$.

Part 3: Structural Characterization & Validation[5]

To ensure scientific integrity, the synthesized complexes must be validated using spectroscopic and physical methods.

Key Spectroscopic Markers (IR Spectroscopy)

The coordination is confirmed by shifts in the characteristic vibrational bands of the amidoxime group.

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Functional Group	Free Ligand (cm^{-1})	Metal Complex (cm^{-1})	Interpretation
ν(O-H)	3200–3400 (Broad)	Disappears / Weak	Deprotonation of oxime OH upon coordination.
ν(C=N)	1640–1660	1600–1620	Shift to lower frequency indicates coordination via azomethine Nitrogen.
ν(N-O)	930–950	960–980	Shift to higher frequency indicates coordination via oxime Oxygen.
ν(M-N) / ν(M-O)	Absent	450–550	Appearance of new bands confirms Metal-Ligand bond formation.

Physicochemical Properties[5]

- Molar Conductance: Dissolve complex in DMF (10^{-3} M). Values between 10–20 Ω^{-1} cm^2 mol^{-1} indicate a non-electrolyte, confirming that the chloride ions are displaced and the complex is neutral $[M(L)_2]$ [3].
- Magnetic Susceptibility:
  - Cu(II): 1.7–1.9 B.M. (Paramagnetic, 1 unpaired electron).
  - Ni(II): Diamagnetic (Square planar) or ~3.0 B.M. (Octahedral).[7]
  - Zn(II): Diamagnetic.

Part 4: Biological Application (Antimicrobial Screening)[5]

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Metal complexes of furan-2-amidoxime often exhibit enhanced biological activity compared to the free ligand due to the Overtone's Concept and Tweedy's Chelation Theory. Chelation reduces the polarity of the metal ion, increasing the lipophilicity of the complex, which facilitates penetration through the lipid layer of bacterial cell membranes [4].

Assay Protocol (Agar Well Diffusion)

Target Organisms:Escherichia coli (Gram -), Staphylococcus aureus (Gram +).

- Preparation: Prepare Muller-Hinton agar plates and swab with a standardized bacterial suspension (0.5 McFarland).
- Sample Loading: Punch 6mm wells into the agar. Add 50–100 µL of the test compound (Ligand or Complex) dissolved in DMSO (1 mg/mL).
- Controls:
  - Positive: Ciprofloxacin or standard antibiotic.
  - Negative: Pure DMSO.
- Incubation: Incubate at 37°C for 24 hours.
- Analysis: Measure the Zone of Inhibition (mm).[8]
  - Expected Result: Metal complexes typically show larger inhibition zones (>15mm) compared to the free ligand (<10mm) due to enhanced bioavailability.

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